

SR 142948 stability in different experimental buffers

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Compound of Interest

Compound Name: SR 142948

Cat. No.: B031177

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SR 142948 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and use of **SR 142948** in various experimental buffers.

Frequently Asked Questions (FAQs)

Q1: What is **SR 142948** and what is its primary mechanism of action?

SR 142948 is a potent, orally active, and selective non-peptide antagonist for the neurotensin receptors (NTSRs).[1] It is not selective between NTSR subtypes.[2] Its primary mechanism of action is to block the signaling pathways activated by the endogenous ligand, neurotensin. This is achieved by competitively binding to neurotensin receptors, thereby inhibiting downstream signaling cascades.

Q2: What are the recommended solvents for dissolving **SR 142948**?

SR 142948 is soluble in DMSO (up to 75 mM) and water (up to 25 mM).[3] For in vivo experiments, co-solvent systems are often required to achieve the desired concentration and maintain stability.

Q3: What are the general storage recommendations for **SR 142948** solutions?

For solid **SR 142948**, storage at +4°C is recommended. Once dissolved, stock solutions should be stored as aliquots in tightly sealed vials at -20°C and are generally usable for up to one month. It is highly recommended to prepare fresh working solutions for experiments on the same day of use.^[1]

Q4: Is there any information on the long-term stability of **SR 142948** in aqueous buffers?

While specific degradation kinetics in various aqueous buffers are not extensively documented in publicly available literature, general guidelines suggest that long-term storage of peptides and similar small molecules in solution is not recommended. For continuous dosing periods exceeding half a month in in vivo studies, caution is advised when using certain formulations.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation upon dilution of DMSO stock in aqueous buffer.	SR 142948 has limited solubility in purely aqueous solutions.	<ul style="list-style-type: none">- Increase the percentage of organic co-solvent (e.g., DMSO) in the final solution.- Consider using a different buffer system, such as those containing PEG300, Tween-80, or SBE-β-CD, which have been shown to improve solubility.- Gentle heating and/or sonication can aid in dissolution.^[1]
Inconsistent experimental results.	Degradation of SR 142948 in the working solution.	<ul style="list-style-type: none">- Prepare fresh working solutions for each experiment.- Avoid repeated freeze-thaw cycles of the stock solution.- Ensure the pH of the experimental buffer is within a stable range for the compound, although specific pH stability data is limited.
Difficulty achieving desired concentration for in vivo studies.	High dose requirements exceeding the solubility limit in simple buffers.	<ul style="list-style-type: none">- Utilize established co-solvent formulations to increase solubility. Refer to the "Experimental Protocols" section for detailed recipes.

Quantitative Data Summary

Table 1: Solubility of **SR 142948**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	51.44	75
Water	17.15	25

Data sourced from Tocris Bioscience.

Table 2: Recommended Storage Conditions for **SR 142948** Solutions

Solution Type	Storage Temperature	Recommended Shelf Life
Stock Solution (in DMSO)	-20°C	Up to 1 month
Working Solution	Use on the same day	N/A

General guidance based on manufacturer recommendations.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of **SR 142948** for In Vivo Administration (with PEG300 and Tween-80)

This protocol is suitable for achieving a clear solution at a concentration of ≥ 5 mg/mL.

Materials:

- **SR 142948**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **SR 142948** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution (10% of the final volume).
- Add PEG300 to the tube (40% of the final volume) and mix thoroughly.
- Add Tween-80 (5% of the final volume) and mix until the solution is homogeneous.
- Add saline to reach the final desired volume (45% of the final volume) and mix thoroughly.

This protocol is adapted from MedChemExpress.[\[1\]](#)

Protocol 2: Preparation of SR 142948 for In Vivo Administration (with SBE- β -CD)

This protocol is an alternative for achieving a clear solution at a concentration of ≥ 5 mg/mL.

Materials:

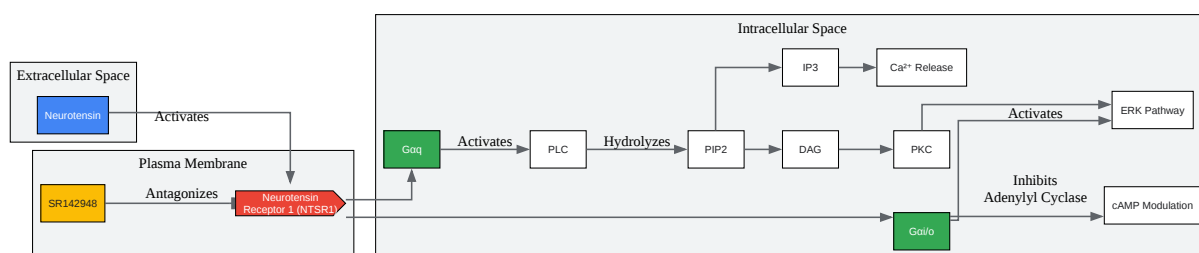
- **SR 142948**
- DMSO
- SBE- β -CD (20% in Saline)

Procedure:

- Prepare a stock solution of **SR 142948** in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution (10% of the final volume).
- Add the 20% SBE- β -CD in saline solution to reach the final desired volume (90% of the final volume).
- Mix thoroughly until a clear solution is obtained.

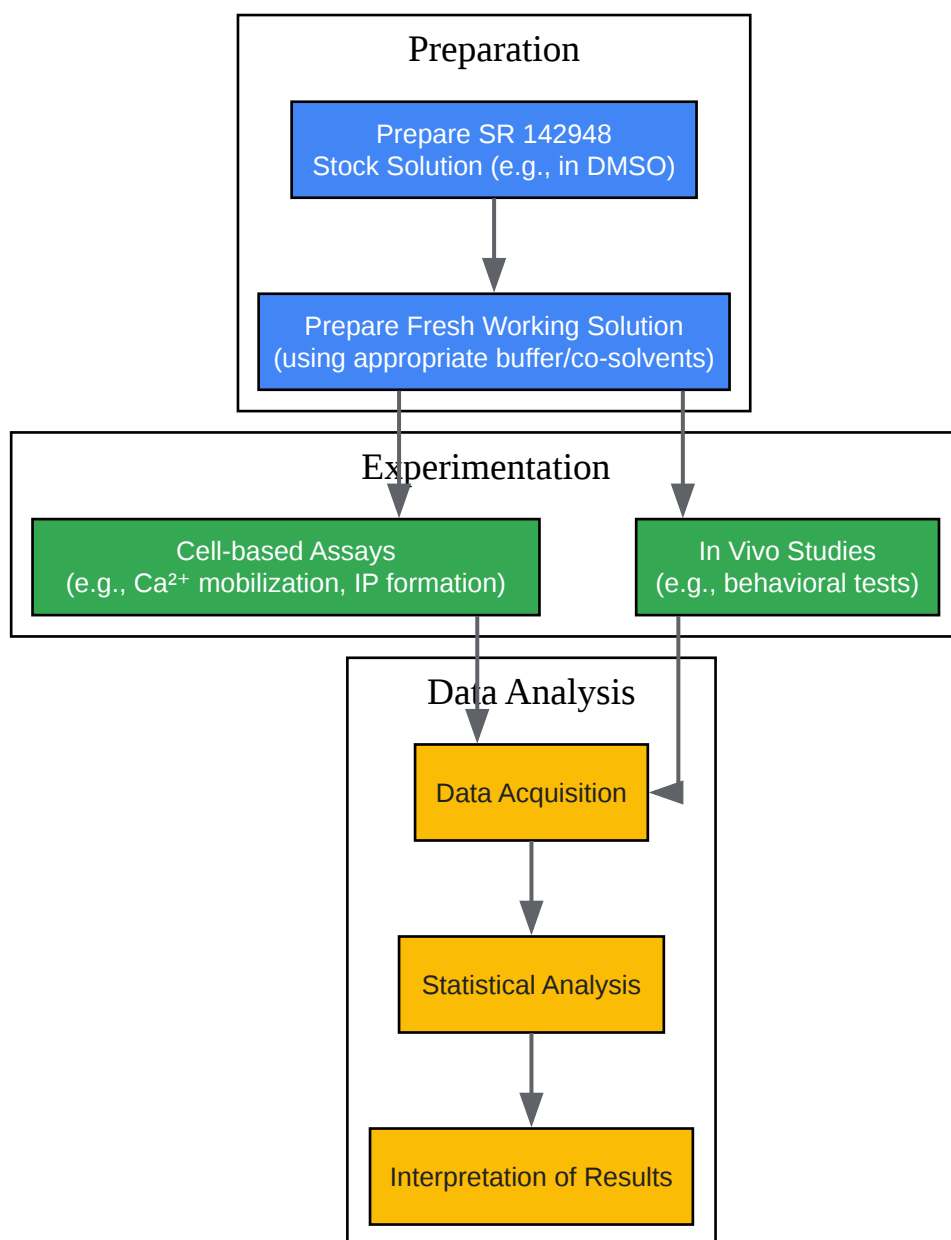
This protocol is adapted from MedChemExpress.[1]

Visualizations



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Caption: Neurotensin Receptor 1 (NTSR1) signaling pathway and the antagonistic action of **SR 142948**.



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Caption: A generalized experimental workflow for studies involving **SR 142948**.

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References

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- 3. Stability and Storage | Tocris Bioscience [tocris.com]
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